

# An In-depth Technical Guide to N-Ethylaniline: Structure, Properties, and Synthetic Pathways

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## Compound of Interest

Compound Name: *N-Ethoxy-N-ethylaniline*

CAS No.: 46038-83-9

Cat. No.: B12685374

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A Note on Nomenclature: This guide provides a comprehensive overview of N-Ethylaniline. Initial searches for "**N-Ethoxy-N-ethylaniline**" did not yield information on a compound with that specific name, suggesting it may be an uncommon or colloquial term. The data presented herein pertains to the well-documented and industrially significant compound, N-Ethylaniline.

## Introduction

N-Ethylaniline (CAS No. 103-69-5) is a secondary aromatic amine that serves as a crucial intermediate in the synthesis of a wide array of organic compounds.<sup>[1]</sup> Its molecular structure, characterized by an ethyl group and a phenyl group attached to a nitrogen atom, imparts a unique reactivity profile that is leveraged in various industrial applications, including the manufacturing of dyes, pharmaceuticals, and as a stabilizer for explosives.<sup>[1][2]</sup> This document provides a detailed exploration of its chemical structure, molecular properties, synthetic methodologies, and safety considerations, tailored for researchers and professionals in the fields of chemistry and drug development.

## Molecular Structure and Identification

N-Ethylaniline, also known as N-ethylbenzenamine or anilinoethane, possesses a straightforward yet versatile molecular architecture.<sup>[3][4]</sup> The central nitrogen atom is bonded to a benzene ring and an ethyl group, classifying it as a secondary amine.<sup>[1][5]</sup>

## Chemical Identity

| Identifier        | Value                                                | Source            |
|-------------------|------------------------------------------------------|-------------------|
| IUPAC Name        | N-ethylaniline                                       | <sup>[3]</sup>    |
| Molecular Formula | C <sub>8</sub> H <sub>11</sub> N                     | <sup>[3][6]</sup> |
| CAS Number        | 103-69-5                                             | <sup>[3]</sup>    |
| Molecular Weight  | 121.18 g/mol                                         | <sup>[3][6]</sup> |
| SMILES            | <chem>CCNC1=CC=CC=C1</chem>                          | <sup>[3]</sup>    |
| InChI             | InChI=1S/C8H11N/c1-2-9-8-6-4-3-5-7-8/h3-7,9H,2H2,1H3 | <sup>[3]</sup>    |

## Physicochemical Properties

N-Ethylaniline is typically a clear, light yellow to light brown liquid under ambient conditions, which may darken upon exposure to air and light.<sup>[1][3]</sup> It exhibits a characteristic weak, fishy, or aniline-like odor.<sup>[1][3]</sup>

## Key Physical and Chemical Data

| Property                              | Value                                      | Source |
|---------------------------------------|--------------------------------------------|--------|
| Melting Point                         | -63.5 °C                                   | [3][5] |
| Boiling Point                         | 204.5 °C - 205 °C                          | [1][3] |
| Density                               | 0.963 g/mL at 25 °C                        | [1]    |
| Flash Point                           | 85 °C (open cup)                           | [3][7] |
| Solubility in Water                   | Limited (approx. 50 g/L at 20°C)           | [1]    |
| Solubility in Organic Solvents        | Readily dissolves in many organic solvents | [1]    |
| Vapor Density                         | 4.18 (Air = 1)                             | [8]    |
| Refractive Index (n <sub>20/D</sub> ) | 1.554 - 1.5559                             | [6]    |

## Synthesis of N-Ethylaniline

The industrial production of N-Ethylaniline often involves the reaction of aniline with an ethylating agent. A common laboratory and industrial synthesis method involves the nucleophilic reaction of aniline with acetaldehyde to form a Schiff base, which is subsequently reduced to N-Ethylaniline.[9]

## Illustrative Synthetic Pathway

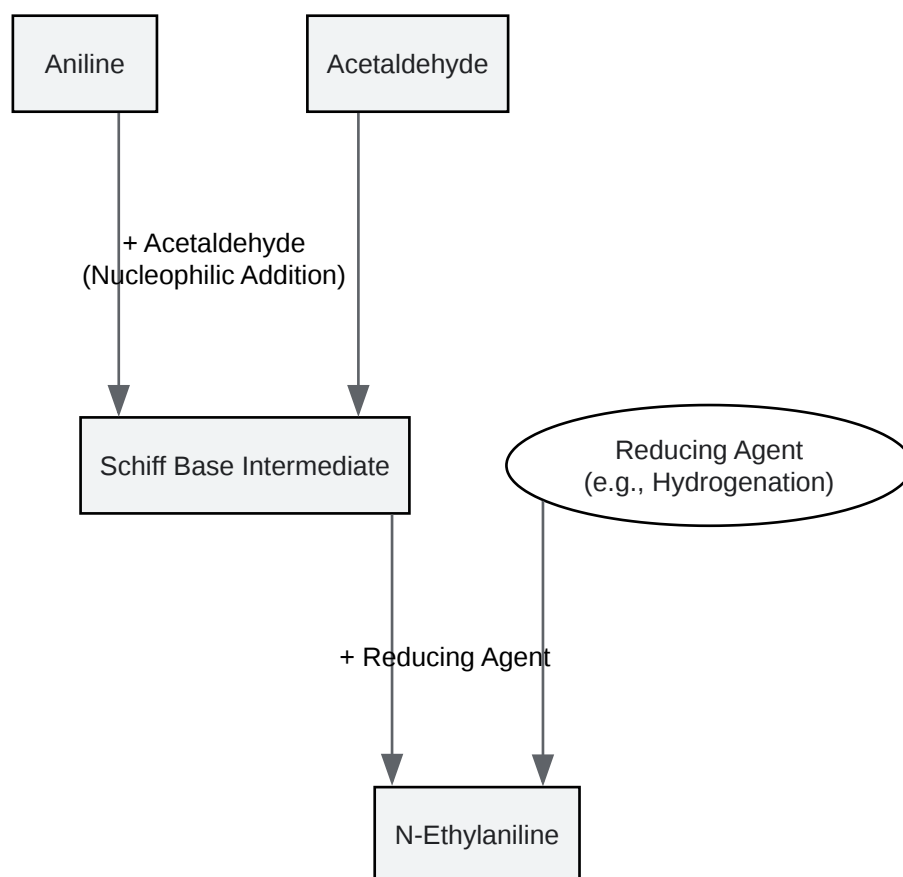


Figure 1: General Synthetic Scheme for N-Ethylaniline

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Caption: A simplified diagram illustrating the two-step synthesis of N-Ethylaniline from aniline and acetaldehyde.

## Reactivity and Chemical Behavior

The chemical reactivity of N-Ethylaniline is largely dictated by the presence of the secondary amine group and the aromatic phenyl ring.<sup>[1]</sup> It can participate in a variety of organic reactions, including diazotization, coupling reactions, and alkylation.<sup>[1]</sup> The compound is sensitive to air and light, and prolonged exposure can lead to decomposition.<sup>[1][6]</sup>

## Key Reactions and Stability

- Oxidation: N-Ethylaniline can be oxidized, and it is known to react with strong oxidizing agents.<sup>[7][10]</sup>

- **Acid-Base Reactions:** As a weak base, it reacts exothermically with acids to form salts.[\[10\]](#)
- **Combustion:** When heated to decomposition, it emits toxic fumes, including nitrogen oxides. [\[3\]](#)[\[11\]](#) It is considered combustible and presents a slight fire hazard when exposed to heat or flame.[\[7\]](#)[\[11\]](#)
- **Incompatibilities:** It may react violently with nitric acid and is incompatible with isocyanates, halogenated organics, peroxides, phenols (acidic), epoxides, anhydrides, and acid halides. [\[10\]](#)

## Spectroscopic Characterization

Spectroscopic data is essential for the unambiguous identification and characterization of N-Ethylaniline. While a comprehensive analysis is beyond the scope of this guide, key spectral database references are provided.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra provide detailed information about the molecular structure.
- **Infrared (IR) Spectroscopy:** IR spectroscopy can be used to identify the characteristic functional groups present in the molecule.
- **Mass Spectrometry (MS):** Mass spectrometry provides information about the molecular weight and fragmentation pattern.

Spectroscopic data for N-Ethylaniline can be found in databases such as the SDBS (AIST Spectral DB), under entry 1282.[\[6\]](#)

## Applications and Industrial Significance

N-Ethylaniline is a versatile intermediate with a range of industrial applications:

- **Dye Manufacturing:** It is a key precursor in the synthesis of various dyes.[\[1\]](#)[\[2\]](#)
- **Pharmaceuticals:** It serves as a building block in the production of certain pharmaceutical intermediates.[\[1\]](#)
- **Explosives Stabilizer:** It is used to improve the stability of explosives.[\[1\]](#)[\[2\]](#)

- Agrochemicals: It finds application in the manufacturing of agrochemicals.[4]
- Cure Accelerator: It is used as a cure accelerator in various processes.[2]

## Safety and Handling

N-Ethylaniline is a toxic substance and should be handled with appropriate safety precautions.  
[2][3][10]

## Health and Safety Information

- Toxicity: It is toxic by skin absorption and inhalation of vapors.[3][10] Symptoms of exposure can include blue lips, fingernails, and skin (cyanosis), confusion, dizziness, and headache.[7]
- Handling: Use in a well-ventilated area and wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and a face shield.[7][8] Avoid contact with skin and eyes.[8] Do not eat, drink, or smoke when handling this chemical.[7][11]
- Storage: Store in a cool, dark place, preferably under an inert gas, as it is sensitive to light and air.[6] Keep containers securely sealed when not in use.[11] It should be stored separately from food and feedstuffs, strong oxidants, and strong acids.[7]
- Fire and Explosion Hazard: The substance is combustible.[7] Above 85°C, explosive vapor/air mixtures may form.[7] In case of fire, use water spray, powder, foam, or carbon dioxide.[7]

## Emergency Procedures

- Spills: In case of a spill, isolate the area.[10] Collect leaking liquid in sealable containers and absorb the remainder with sand or an inert absorbent.[7]
- First Aid:
  - Inhalation: Move the person to fresh air and seek medical attention.[7]
  - Skin Contact: Remove contaminated clothing and wash the skin with soap and water.[7]
  - Eye Contact: Rinse with plenty of water for several minutes and seek medical attention.[7]

- Ingestion: Rinse mouth and seek medical attention.[7]

## Conclusion

N-Ethylaniline is a fundamentally important chemical intermediate with a well-defined profile of properties and reactivity. Its synthesis from readily available precursors and its utility in the production of a diverse range of valuable downstream products underscore its industrial significance. A thorough understanding of its chemical behavior, coupled with stringent adherence to safety protocols, is paramount for its effective and safe utilization in research and manufacturing settings.

## References

- Chemically, N-Ethylaniline is a secondary amine. Its reactivity is influenced by the ethyl group attached to the nitrogen atom, which is also bonded to a phenyl group. (Source: [vertexaisearch.cloud.google.com](https://vertexaisearch.cloud.google.com))
- N-Ethylaniline | C<sub>8</sub>H<sub>11</sub>N | CID 7670 - PubChem.
- N-Ethylaniline - Santa Cruz Biotechnology. (Source: [scbt.com](https://scbt.com))
- N-ETHYLANILINE. (Source: [lookchem.com](https://lookchem.com))
- Showing Compound N-Ethylaniline (FDB004541) - FooDB. (Source: [foodb.ca](https://foodb.ca))
- CN103145562B - N-ethyl aniline preparation method - Google Patents.
- N-Ethylaniline | 103-69-5 | Tokyo Chemical Industry (India) Pvt. Ltd. (Source: [tcichemicals.com](https://tcichemicals.com))
- N-Ethyl-N-hydroxyethylaniline | 92-50-2 - ChemicalBook. (Source: [chemicalbook.com](https://chemicalbook.com))
- N-ETHYLANILINE - CAMEO Chemicals - NOAA. (Source: [cameo.noaa.gov](https://cameo.noaa.gov))
- ICSC 1385 - N-ETHYLANILINE - Inchem.org. (Source: [inchem.org](https://inchem.org))
- N-Ethylaniline 98 103-69-5 - Sigma-Aldrich. (Source: [sigmaaldrich.com](https://sigmaaldrich.com))
- N-ETHYL ANILINE CAS No 103-69-5 MATERIAL SAFETY DATA SHEET SDS/MSDS - CDH Fine Chemical. (Source: [cdhfinechemical.com](https://cdhfinechemical.com))
- N-ethylaniline - BorsodChem MCHZ. (Source: [bc-mchz.cz](https://bc-mchz.cz))

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## Sources

- [1. nbinno.com](https://nbinno.com) [nbinno.com]
- [2. borsodchem.cz](https://borsodchem.cz) [borsodchem.cz]
- [3. N-Ethylaniline | C<sub>8</sub>H<sub>11</sub>N | CID 7670 - PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- [4. manavchem.com](https://manavchem.com) [manavchem.com]
- [5. Showing Compound N-Ethylaniline \(FDB004541\) - FooDB](https://foodb.ca) [foodb.ca]
- [6. N-Ethylaniline | 103-69-5 | Tokyo Chemical Industry \(India\) Pvt. Ltd.](https://tcichemicals.com) [tcichemicals.com]
- [7. ICSC 1385 - N-ETHYLANILINE](https://inchem.org) [inchem.org]
- [8. cdhfinechemical.com](https://cdhfinechemical.com) [cdhfinechemical.com]
- [9. CN103145562B - N-ethyl aniline preparation method - Google Patents](https://patents.google.com) [patents.google.com]
- [10. N-ETHYLANILINE | CAMEO Chemicals | NOAA](https://cameochemicals.noaa.gov) [cameochemicals.noaa.gov]
- [11. datasheets.scbt.com](https://datasheets.scbt.com) [datasheets.scbt.com]
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